

Part 1: Executive Safety Summary (Immediate Action)

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Compound of Interest

Compound Name: 4-(Azidomethyl)phenol

CAS No.: 55116-31-9

Cat. No.: B1649359

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Status: HIGH HAZARD / ENERGETIC Primary Risks: Explosion (Shock/Heat Sensitive), Systemic Toxicity (Skin Absorption), Corrosivity.



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Part 2: Hazard Identification & Assessment

To handle this compound safely, one must understand the causality of its instability.

The Azide Functionality (-N₃)

- **Energetic Instability:** The azide group is intrinsically energy-rich. While the "Rule of Six" (6 carbons per energetic group) suggests **4-(Azidomethyl)phenol** (7 carbons, 1 azide) is relatively stable, the C/N ratio is critical.
 - Calculation:
 - Threshold: A ratio < 3.0 indicates the compound is energy-dense and potentially unstable.
- **Heavy Metal Sensitivity:** The benzylic azide moiety can react with transition metals (Cu, Pb, Hg) in plumbing or equipment to form heavy metal azides, which are primary explosives. Never dispose of down the drain.

The Phenol Functionality (-OH)

- **Systemic Poison:** Phenols penetrate the skin rapidly, causing white chemical burns and anesthetizing the nerve endings (masking the pain).[1] Once absorbed, it causes systemic organ failure.
- **Corrosivity:** It is a Class 8 Corrosive.

Part 3: Disposal Procedures

Method A: Commercial Waste Disposal (Preferred)

For bulk quantities (>50 mg) or synthesis waste streams.

- **Segregation:** Isolate in a separate waste stream. Do not mix with acidic waste (risk of Hydrazoic Acid generation).[4]
- **Container:** Use a wide-mouth HDPE (High-Density Polyethylene) jar. Avoid glass if possible to prevent shrapnel in case of decomposition.
- **Labeling:**
 - RCRA Codes: D003 (Reactive), U188 (Phenol - associated hazard).

- Text: "High Hazard - Organic Azide - Reactive - Toxic." [3][4]
- Stabilization: If the waste is in solution, ensure it remains wet. [1] Dry organic azides are significantly more shock-sensitive.

Method B: Chemical Deactivation (Trace & Glassware)

For cleaning glassware, spills, or deactivating trace amounts (<50 mg). Do NOT use this for bulk waste.

The Protocol: Staudinger Reduction This method chemically converts the explosive azide into a stable amine using Triphenylphosphine (

).

- Reagents: Triphenylphosphine (), Tetrahydrofuran (THF), Water.

- Mechanism:

Step-by-Step Procedure:

- Preparation: Dissolve the trace azide residue in THF.
- Addition: Add 1.5 equivalents of Triphenylphosphine () slowly.
- Reaction: Stir at room temperature for 2 hours. Nitrogen gas () will evolve (bubbling indicates reaction).
- Hydrolysis: Add a small volume of water (1-2 mL) to hydrolyze the intermediate phosphazene.
- Verification: Check via LC-MS or TLC to ensure the disappearance of the azide peak.
- Final Disposal: The resulting mixture contains 4-(aminomethyl)phenol and triphenylphosphine oxide. This can now be disposed of as standard organic solvent waste

(non-explosive).

Part 4: Emergency Spill Response

Scenario: Solid Spill (>100 mg)

- Evacuate: Clear the immediate area.
- PPE: Double nitrile gloves, lab coat, full face shield.
- Dampen: Gently cover the spill with a sand/soda ash mixture moistened with solvent (Ethanol) to desensitize it. Do not use dry sweeping (friction hazard).
- Collect: Use a plastic scoop (non-sparking) to transfer to a waste container.
- Decontaminate: Wash the surface with the Staudinger reduction solution (in THF) to destroy traces.

Part 5: Visualization & Logic Disposal Decision Logic



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Caption: Decision matrix distinguishing between bulk disposal (shipping) and trace deactivation (chemical treatment).

Staudinger Deactivation Pathway



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Caption: Chemical mechanism for deactivating the azide group using Triphenylphosphine.

References

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